

Isotopic Purity of Amitrole- ^{13}C , $^{15}\text{N}_2$: A Technical Overview

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Compound of Interest

Compound Name: Amitrole- ^{13}C , $^{15}\text{N}_2$

Cat. No.: B12374444

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For researchers, scientists, and drug development professionals, understanding the precise isotopic composition of labeled compounds like Amitrole- ^{13}C , $^{15}\text{N}_2$ is critical for ensuring the accuracy and reliability of experimental results. This technical guide provides a comprehensive overview of the isotopic purity of Amitrole- ^{13}C , $^{15}\text{N}_2$, including methodologies for its determination and insights into its mechanism of action.

While specific batch-to-batch isotopic purity values for commercially available Amitrole- ^{13}C , $^{15}\text{N}_2$ are proprietary and typically provided in the Certificate of Analysis upon purchase, this guide outlines the expected purity levels and the analytical techniques employed to ascertain them.

Quantitative Data Summary

The isotopic purity of a labeled compound refers to the percentage of molecules that contain the desired stable isotopes at the specified positions. For Amitrole- ^{13}C , $^{15}\text{N}_2$, this means the molecule contains two ^{13}C atoms and two ^{15}N atoms. While the exact isotopic enrichment is not publicly available, the chemical purity of commercially available standards is typically high.

Parameter	Value	Source
Chemical Formula	$^{13}\text{C}_2\text{H}_4\text{N}_2^{15}\text{N}_2$	LGC Standards[1], CymitQuimica[2]
Molecular Weight	88.05 g/mol	LGC Standards[1]
CAS Number	1346603-92-6	LGC Standards[1]
Chemical Purity	>95% (by HPLC)	LGC Standards[1]
Isotopic Purity	Not publicly available; provided in the Certificate of Analysis.	LGC Standards

Note: The chemical purity, determined by High-Performance Liquid Chromatography (HPLC), indicates the percentage of the compound that is Amitrole, irrespective of its isotopic composition. The isotopic purity, a separate measure, quantifies the extent of ^{13}C and ^{15}N incorporation.

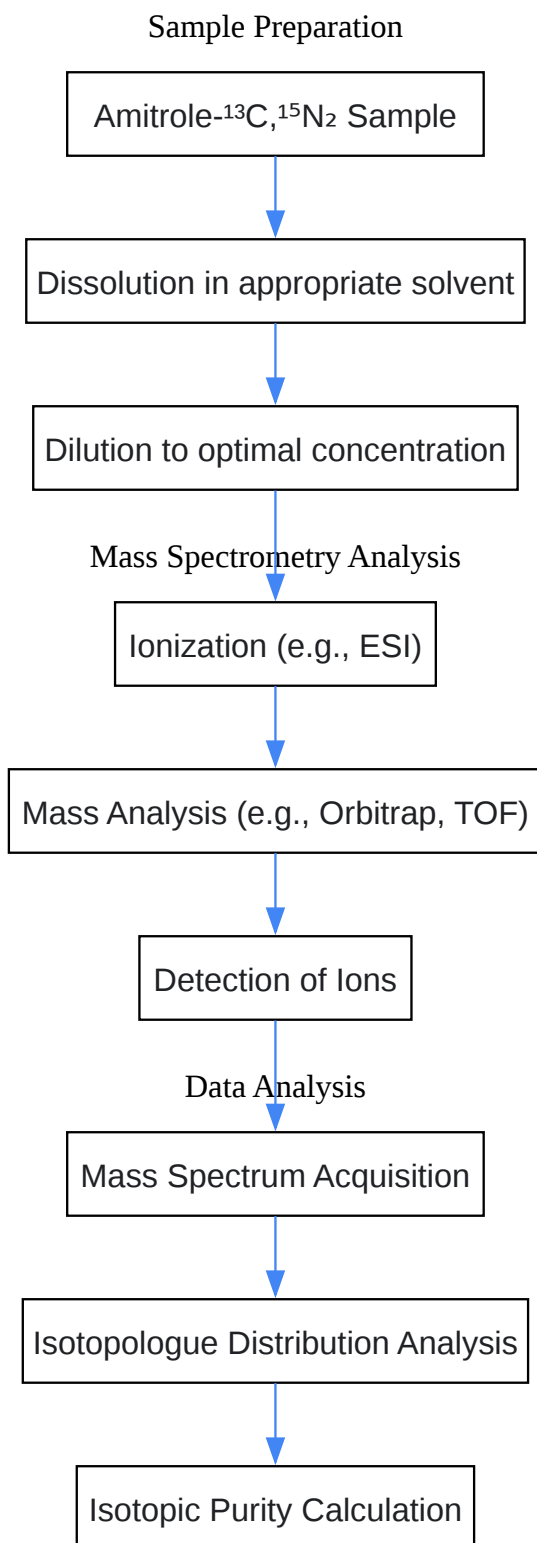
Experimental Protocols for Determining Isotopic Purity

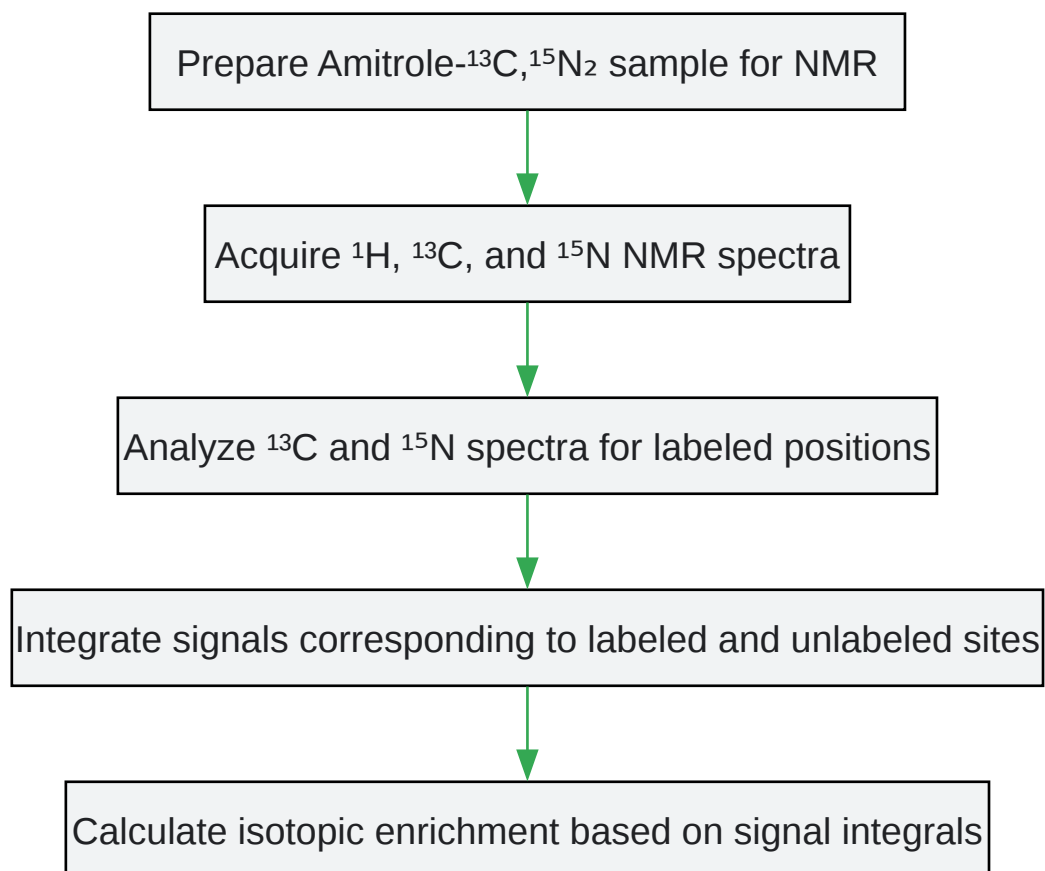
The determination of isotopic enrichment for compounds like Amitrole- ^{13}C , $^{15}\text{N}_2$ relies on sophisticated analytical techniques capable of differentiating between isotopes. The primary methods employed are Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

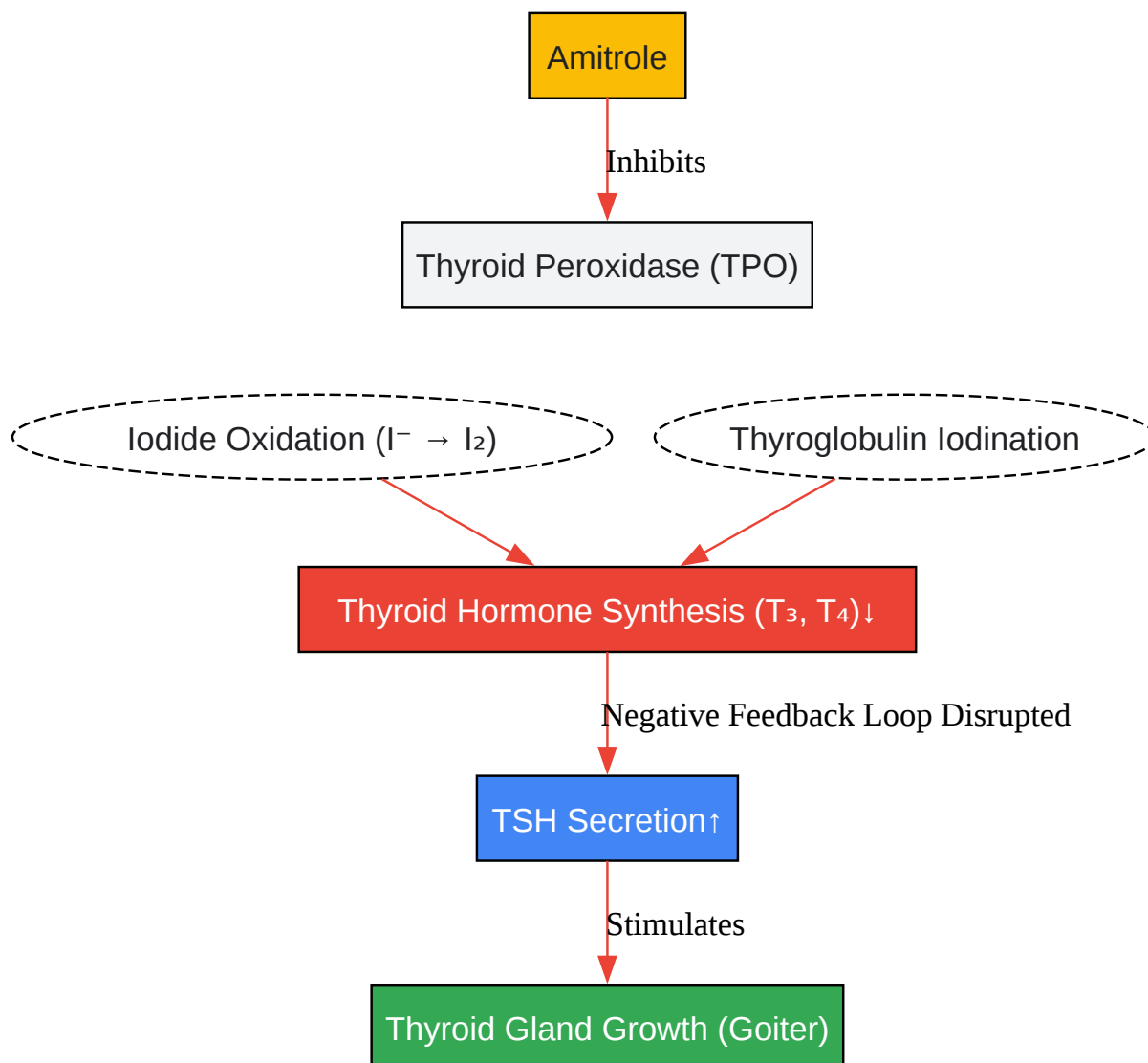
Mass Spectrometry (MS)

High-resolution mass spectrometry is a powerful tool for quantifying the degree of isotopic labeling. By precisely measuring the mass-to-charge ratio of the ionized compound, different isotopologues (molecules with different isotopic compositions) can be resolved and their relative abundances determined.

Workflow for Isotopic Purity Determination by Mass Spectrometry:







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References

- 1. Amitrole-13C2,15N2 | CAS 1346603-92-6 | LGC Standards [lgcstandards.com]

- 2. Measuring ^{15}N and ^{13}C Enrichment Levels in Sparsely Labeled Proteins Using High-Resolution and Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Isotopic Purity of Amitrole- ^{13}C , $^{15}\text{N}_2$: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374444#what-is-the-isotopic-purity-of-amitrole-13c-15n2]

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